Application Note: High-Resolution NMR Characterization of 5-(2-Methoxyphenyl)-2-furoic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-(2-Methoxyphenyl)-2-furoic acid*
CAS No.:	*54023-04-0*
Cat. No.:	*B1349062*

Get Quote

Introduction & Scope

This application note details the structural characterization of **5-(2-Methoxyphenyl)-2-furoic acid** (CAS: 54023-04-0) using 1H and 13C Nuclear Magnetic Resonance (NMR) spectroscopy. This compound features a furan core substituted at the C2 position with a carboxylic acid and at the C5 position with an ortho-methoxyphenyl group.

Accurate characterization of this molecule requires differentiating between the furan ring protons and the phenyl ring protons, particularly in the crowded aromatic region (6.5–8.0 ppm). This guide provides a self-validating assignment strategy, leveraging coupling constants (J-values) and electronic substituent effects to ensure high-confidence structural verification.

Key Structural Features[1][2][3]

- Furan Ring: Disubstituted (2,5-position), resulting in two distinct doublets with characteristic small coupling (J ≈ 3.5 Hz).

© 2026 BenchChem. All rights reserved.

- Phenyl Ring:Ortho-methoxy substitution creates a distinct splitting pattern and electronic environment (shielding of H3' and deshielding of H6').
- Carboxylic Acid: Provides a highly deshielded exchangeable proton and a diagnostic carbonyl carbon signal.

Experimental Protocol

Sample Preparation

For optimal resolution and solubility, Dimethyl sulfoxide-d6 (DMSO-d6) is the solvent of choice. Chloroform-d (CDCl3) may be used, but the carboxylic acid proton is often broad or unobservable due to exchange, and solubility may be limited.

- Mass: Weigh 10–15 mg of the solid sample.
- Solvent: Dissolve in 0.6 mL of DMSO-d6 (99.9% D).
- Tube: Transfer to a clean, dry 5 mm NMR tube.
- Reference: Ensure the solvent contains TMS (0.00 ppm) or reference to the residual DMSO pentet (2.50 ppm for 1H) and septet (39.52 ppm for 13C).

Instrument Parameters (Recommended)

- Field Strength: ≥ 400 MHz (1H) for clear separation of aromatic multiplets.
- Temperature: 298 K (25 °C).
- 1H Parameters:
  - Pulse Angle: 30°
  - Relaxation Delay (D1): ≥ 1.0 s (ensure integration accuracy).
  - Scans (NS): 16–32.
- 13C Parameters:

© 2026 BenchChem. All rights reserved.

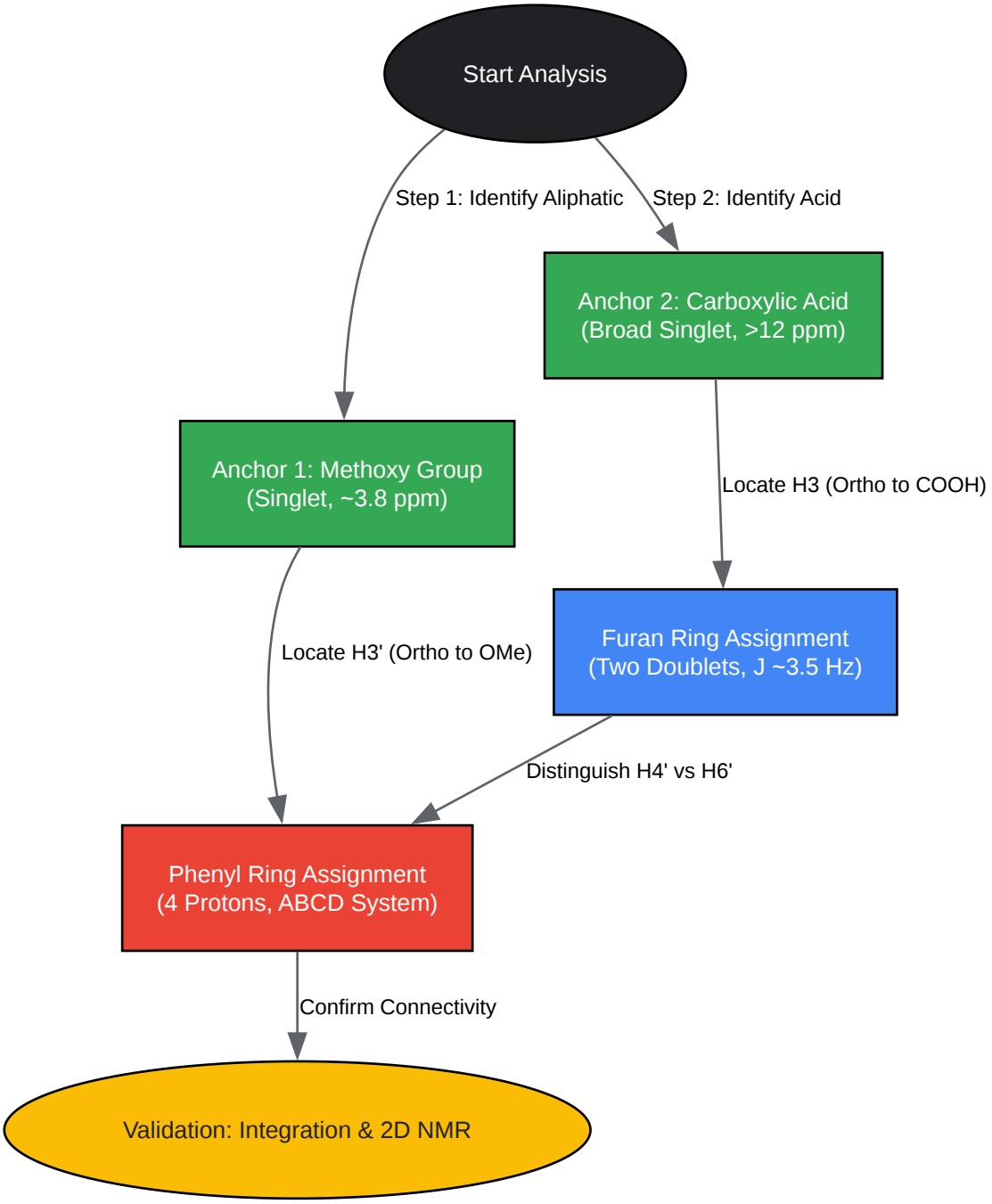
- Pulse Angle: 30°
- Relaxation Delay (D1): ≥ 2.0 s (critical for quaternary carbons like C-COOH and C-OMe).
- Scans (NS): ≥ 512.[1][2]

Structural Analysis & Assignment Strategy

The assignment logic follows a "Anchor-and-Extend" approach. We identify unambiguous signals (Anchors) first and use them to assign the complex aromatic region.

Assignment Workflow (DOT Visualization)

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Step-by-step logic flow for assigning the NMR spectrum of **5-(2-Methoxyphenyl)-2-furoic acid**.

1H NMR Characterization Data

Solvent: DMSO-d6 | Frequency: 400 MHz

© 2026 BenchChem. All rights reserved.

Position	Chemical Shift (δ, ppm)	Multiplicity	J (Hz)	Proton Count	Assignment Logic
-COOH	12.90 - 13.10	Broad Singlet	-	1H	Acidic proton. Disappears with D2O shake.
H-6'	7.90 - 7.98	dd	7.8, 1.7	1H	Phenyl: Most deshielded aromatic proton due to proximity to the furan ring (anisotropy).
H-3	7.35 - 7.45	d	3.6	1H	Furan: Adjacent to electron-withdrawing COOH. Typical furan J value.
H-4'	7.30 - 7.40	td	7.8, 1.7	1H	Phenyl:Para to OMe. Overlaps often occur here.
H-4	6.95 - 7.05	d	3.6	1H	Furan: Adjacent to phenyl ring. Upfield of H-3.
H-5'	7.05 - 7.12	t	7.5	1H	Phenyl:Meta to OMe.

© 2026 BenchChem. All rights reserved.

H-3'	7.10 - 7.18	d	8.2	1H	Phenyl: Ortho to OMe. Shielded by electron-donating OMe group.
-OCH3	3.90 - 3.95	Singlet	-	3H	Methoxy: Distinct, sharp singlet.

Note: Chemical shifts are representative based on 2-substituted furoic acid and 2-methoxy-aryl standards [1, 2].

Interpretation Guide:

- The Furan Doublets: Look for two doublets with a coupling constant of ~3.5 Hz. This is the "fingerprint" of a 2,5-disubstituted furan. The doublet at ~7.4 ppm is H3 (near COOH), and the doublet at ~7.0 ppm is H4.
- The Phenyl Pattern: The 2-methoxy group creates a strong electronic contrast. H3' (ortho to OMe) is shielded (shifted upfield). H6' (ortho to the furan attachment) is deshielded (shifted downfield to ~7.9 ppm).

13C NMR Characterization Data

Solvent: DMSO-d6 | Frequency: 100 MHz

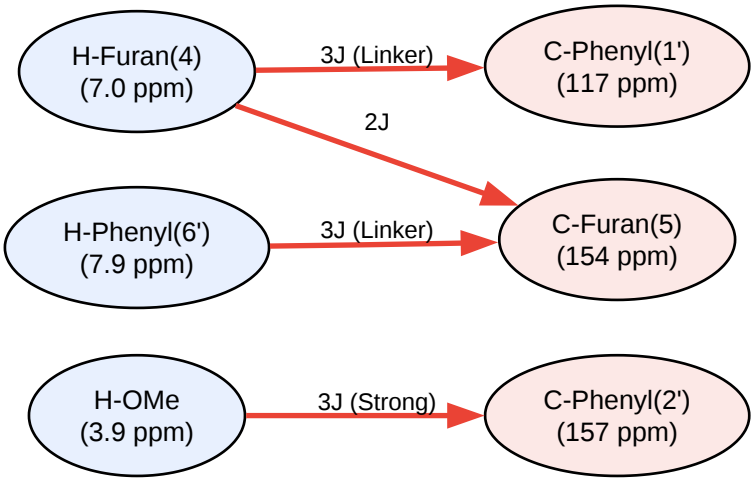
© 2026 BenchChem. All rights reserved.

Carbon Type	Chemical Shift (δ, ppm)	Assignment
C=O	159.5 - 160.0	Carboxylic Acid Carbonyl
C-O (Ar)	156.5 - 157.5	Phenyl C2' (Ipso to OMe)
C-O (Furan)	153.0 - 155.0	Furan C5 (Ipso to Phenyl)
C-COOH	144.0 - 146.0	Furan C2 (Ipso to COOH)
CH (Ar)	129.0 - 131.0	Phenyl C4' / C6'
CH (Ar)	120.0 - 121.0	Phenyl C5'
CH (Furan)	118.0 - 119.0	Furan C3
C-C (Ar)	117.0 - 118.0	Phenyl C1' (Ipso to Furan)
CH (Ar)	111.0 - 112.5	Phenyl C3' (Ortho to OMe)
CH (Furan)	109.0 - 110.5	Furan C4
-OCH3	55.5 - 56.5	Methoxy Carbon

Advanced Validation: HMBC Correlations

To definitively prove the connectivity between the furan and phenyl rings, a Heteronuclear Multiple Bond Correlation (HMBC) experiment is recommended.

Key Diagnostic Correlations (DOT Visualization)



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Figure 2: Critical HMBC correlations establishing the linkage between the methoxy group, phenyl ring, and furan ring.

Interpretation:

- The H-Furan(4) proton should show a correlation to the C-Phenyl(1') carbon, proving the two rings are connected.
- The H-Phenyl(6') proton should show a correlation to the C-Furan(5) carbon, confirming the reciprocal connection.

References

- National Institute of Standards and Technology (NIST). 2-Furoic acid Mass Spectrum and Reference Data. NIST Chemistry WebBook, SRD 69. Available at: [Link]
- PubChem. **5-(2-Methoxyphenyl)-2-furoic acid** Compound Summary. National Library of Medicine. Available at: [Link]
- Agrawal, P.K.[3][4] Methoxy 13C NMR Chemical Shift as a Molecular Descriptor. Natural Product Communications, 2008.[1] (Contextual reference for ortho-methoxy shifts).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. researchgate.net [researchgate.net]
- 2. tcichemicals.com [tcichemicals.com]
- 3. researchgate.net [researchgate.net]
- 4. academic.oup.com [academic.oup.com]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Application Note: High-Resolution NMR Characterization of 5-(2-Methoxyphenyl)-2-furoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1349062/docs#application-note-high-resolution-nmr-characterization-of-5-2-methoxyphenyl-2-furoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check